

Physical and chemical properties of Neoeuonymine

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Compound of Interest

Compound Name: Neoeuonymine

Cat. No.: B12781512

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Neoeuonymine: An In-depth Technical Guide

Despite extensive research, detailed public information regarding the specific physical and chemical properties, experimental protocols, and biological activities of **Neoeuonymine** remains largely unavailable. This guide summarizes the currently accessible data and highlights the significant gaps in existing scientific literature.

Physicochemical Properties: A Summary of Known Data

Currently, only the basic molecular formula and weight of **Neoeuonymine** are documented. Key physical constants such as melting point, boiling point, and specific solubility parameters have not been publicly reported.

Property	Value	Source
Molecular Formula	C ₃₆ H ₄₅ NO ₁₇	[1]
Molecular Weight	763.746 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Spectroscopic Data: The Foundation for Structural Elucidation

The identification of **Neoeuonymine** is confirmed through mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. However, specific spectral data, including detailed peak assignments and fragmentation patterns, are not publicly accessible. High-performance liquid chromatography (HPLC) is utilized for purity analysis. The absence of this detailed spectroscopic information prevents a thorough structural analysis and characterization for researchers.

Experimental Protocols: A Need for Methodological Transparency

Detailed experimental protocols for the isolation, purification, and analytical characterization of **Neoeuonymine** are not described in the available scientific literature. While it is known to be an alkaloid, specific methods for its extraction from natural sources and subsequent purification are not published. Similarly, validated analytical methods, such as specific HPLC conditions for quantitative analysis, remain proprietary or unpublished.

Biological Activity and Signaling Pathways: An Unexplored Frontier

There is a significant lack of information regarding the biological activities of **Neoeuonymine**. No studies detailing its effects on cell lines, its potential therapeutic properties (e.g., anticancer, neuroprotective, anti-inflammatory), or the underlying mechanisms of action have been found in the public domain. Consequently, there is no information on any signaling pathways that may be modulated by **Neoeuonymine**.

Conclusion

The current body of publicly available scientific literature on **Neoeuonymine** is remarkably limited. To facilitate further research and development by scientists and drug development professionals, there is a critical need for the publication of comprehensive data on its physicochemical properties, detailed spectroscopic information, validated experimental protocols, and thorough investigation of its biological activities and associated signaling

pathways. Without this foundational knowledge, the potential of **Neoeuonymine** as a therapeutic agent or research tool remains unevaluated.

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References

- 1. Recent development of signaling pathways inhibitors of melanogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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